

Technical Guide on the Safety and Handling of 2,6-Dimethoxyphenol

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 3,5-Dichloro-2,6-dimethoxyphenol

Cat. No.: B1217591 Get Quote

Disclaimer: Information regarding the specific safety and handling of **3,5-Dichloro-2,6-dimethoxyphenol** is not readily available in the public domain. This guide pertains to the well-documented, structurally related compound 2,6-Dimethoxyphenol (Syringol, CAS No. 91-10-1). The addition of two chlorine atoms to the aromatic ring in **3,5-Dichloro-2,6-dimethoxyphenol** will significantly alter its physical, chemical, toxicological, and reactive properties. This document should be used as a preliminary reference, and a thorough risk assessment must be conducted by qualified personnel before handling **3,5-Dichloro-2,6-dimethoxyphenol**.

This technical guide provides comprehensive safety and handling information for 2,6-Dimethoxyphenol, intended for researchers, scientists, and professionals in drug development.

Chemical Identification

Identifier	Value	
Chemical Name	2,6-Dimethoxyphenol	
Synonyms	Syringol, Pyrogallol 1,3-dimethyl ether[1][2][3]	
CAS Number	91-10-1[1][2]	
Molecular Formula	C ₈ H ₁₀ O ₃ [1]	
Molecular Weight	154.16 g/mol [3]	
Structure	A phenol substituted by methoxy groups at positions 2 and 6[3]	



Hazard Identification

2,6-Dimethoxyphenol is classified as hazardous under the Globally Harmonized System (GHS). [1][2][4]

GHS Classification:

- Acute Toxicity Oral: Category 4[1][2]
- Skin Corrosion/Irritation: Category 2[1][2]
- Serious Eye Damage/Eye Irritation: Category 2A[1][2]
- Skin Sensitization: Category 1[1][5]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[1][2]

Label Elements:

- Pictogram: GHS07 (Exclamation Mark)[1][4]
- Signal Word: Warning[1][2]

Hazard Statements:

- H302: Harmful if swallowed.[1][2][4]
- H315: Causes skin irritation.[1][2][4]
- H317: May cause an allergic skin reaction.[1][5]
- H319: Causes serious eye irritation.[1][2][4]
- H335: May cause respiratory irritation.[1][2][4]

Precautionary Statements:

Prevention: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P270
 (Do not eat, drink or smoke when using this product), P280 (Wear protective gloves/eye



protection/face protection).[4]

- Response: P301+P312 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[4]
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[6]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[4]

Physical and Chemical Properties

Property	Value	Source
Appearance	Off-white to tan crystalline powder	[7]
Odor	Characteristic	[1]
Melting Point	50 to 57 °C (122 to 135 °F)	[8]
Boiling Point	261 - 262 °C (502 - 504 °F)	[1][8]
Density	1.134 g/cm³ at 20 °C	[1]
Flash Point	>93 °C (>199.4 °F) / 140 °C (284 °F)	[1][8]
Vapor Pressure	0.006170 mmHg @ 25.00 °C	[9]
Solubility in Water	Slightly soluble	[8]

Toxicological Information

Route	Species	Value	Source
Oral LD50	Rat	550 mg/kg	[7]
Oral LD50	Mouse	2500 mg/kg	[7]
Intravenous LDLO	Cat	100 mg/kg	[7]



Routes of Exposure: Eye contact, skin contact, inhalation, ingestion.[7] Acute Effects:

- Eyes: Causes serious irritation, characterized by redness, watering, and itching.[1][7]
- Skin: Causes skin irritation, which may involve itching, scaling, reddening, or blistering.[1][7] May cause an allergic skin reaction.[1][5]
- Inhalation: Causes irritation of the lungs and respiratory system.
- Ingestion: Harmful if swallowed. May cause gastrointestinal irritation, nausea, and vomiting.
 [5][7]

Experimental Protocols Protocol for Emergency First Aid

This protocol outlines the immediate steps to be taken in case of exposure to 2,6-Dimethoxyphenol.

- General Advice: Move the victim from the exposure area. Show the Safety Data Sheet to the attending medical professional. Symptoms of poisoning may be delayed for several hours; medical observation for at least 48 hours is recommended.[10]
- Eye Contact:
 - 1. Immediately check for and remove any contact lenses.[7]
 - 2. Flush eyes with large amounts of running water for at least 15 minutes, making sure to occasionally lift the upper and lower eyelids.[2][7]
 - 3. If irritation persists, seek immediate medical attention.[5]
- Skin Contact:
 - 1. Remove all contaminated clothing and shoes.[2]
 - 2. Wash the affected skin area immediately and thoroughly with plenty of soap and water.[2] Pay close attention to cleaning folds, crevices, and creases.[7]



- 3. If skin irritation or a rash occurs, get medical advice.[5]
- Inhalation:
 - 1. Remove the person to fresh air and keep them in a position comfortable for breathing.[2] [5]
 - 2. If the victim is not breathing, perform artificial respiration.[2][7] If breathing is difficult, administer oxygen.[7]
 - 3. Seek medical attention if the person feels unwell.[5]
- Ingestion:
 - 1. Rinse the mouth thoroughly with water.[5]
 - 2. Do NOT induce vomiting.[11]
 - 3. Immediately call a POISON CENTER or doctor for treatment advice.[1][4]

Protocol for Spills and Accidental Release

This protocol details the methodology for cleaning up a spill of solid 2,6-Dimethoxyphenol.

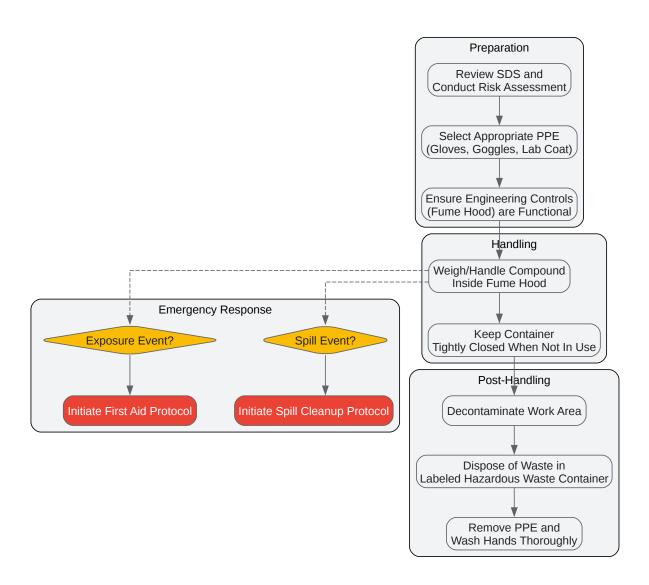
- Personal Precautions:
 - 1. Ensure adequate ventilation in the area of the spill.[2]
 - 2. Evacuate non-essential personnel from the danger area.
 - 3. Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, safety goggles, and protective clothing.[2][11]
 - 4. Avoid breathing dust.[2] Shut off all sources of ignition.[7]
- Environmental Precautions:
 - 1. Prevent the substance from entering drains, sewers, or water courses.[10]



- 2. Cover drains to contain the spill.
- · Containment and Clean-up:
 - 1. Use a shovel to carefully transfer the spilled material into a suitable, labeled container for disposal.[2][7] Avoid generating dust.
 - 2. Use spark-proof tools.[6]
 - 3. Once the bulk material is removed, clean the affected area thoroughly.
 - 4. Dispose of the contaminated material as hazardous waste in accordance with local, regional, and national regulations.[2][4]

Visualizations

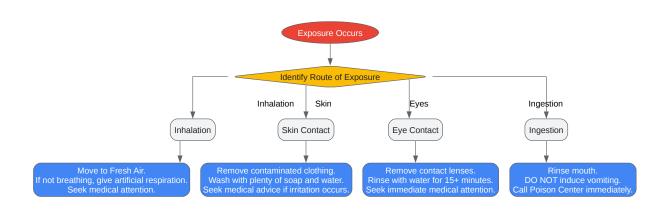




Click to download full resolution via product page

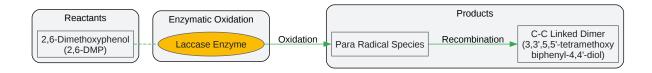
Caption: General laboratory workflow for handling 2,6-Dimethoxyphenol.





Click to download full resolution via product page

Caption: Decision tree for first aid response to exposure.



Click to download full resolution via product page

Caption: Laccase-mediated oxidative coupling of 2,6-Dimethoxyphenol.[12]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. fishersci.com [fishersci.com]
- 3. 2,6-Dimethoxyphenol | C8H10O3 | CID 7041 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. prod.adv-bio.com [prod.adv-bio.com]
- 5. lgcstandards.com [lgcstandards.com]
- 6. echemi.com [echemi.com]
- 7. tobacco-information.hpa.gov.tw [tobacco-information.hpa.gov.tw]
- 8. Syringol Wikipedia [en.wikipedia.org]
- 9. 2,6-dimethoxyphenol, 91-10-1 [thegoodscentscompany.com]
- 10. bg.cpachem.com [bg.cpachem.com]
- 11. lobachemie.com [lobachemie.com]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide on the Safety and Handling of 2,6-Dimethoxyphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217591#3-5-dichloro-2-6-dimethoxyphenol-safety-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com